

A Comprehensive Safety and Handling Guide for 2',4',6'-Trihydroxyacetophenone Monohydrate

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Compound of Interest

Compound Name:	2',4',6'-Trihydroxyacetophenone monohydrate
CAS No.:	249278-28-2
Cat. No.:	B1585743

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Introduction

2',4',6'-Trihydroxyacetophenone monohydrate, also known as phloroacetophenone monohydrate, is a phenolic compound derived from phloroglucinol.[1] It serves as a key intermediate in chemical synthesis and has found applications in various research and development sectors.[2] Notably, it is utilized as a matrix in Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry for the analysis of biomolecules like acidic glycans and glycopeptides.[3] Given its utility in laboratory settings, a thorough understanding of its safety profile and handling requirements is paramount for the protection of researchers and the integrity of experimental outcomes.

This guide provides a comprehensive overview of the material safety data for **2',4',6'-Trihydroxyacetophenone monohydrate**, synthesizing technical data with practical insights to ensure its safe and effective use in a professional laboratory environment.

Chemical and Physical Properties

A foundational aspect of safe handling is a clear understanding of the substance's physical and chemical characteristics. This data informs storage conditions, potential reactivity, and appropriate emergency response.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O ₄ ·H ₂ O	[4]
Molecular Weight	186.17 g/mol	
CAS Number	480-66-0	[5][6]
Appearance	Light orange to yellow to green powder/crystal	[5]
Melting Point	213 - 223 °C	
Boiling Point	394 °C	[5]
Solubility in Water	Insoluble	[5]
pKa	7.75	[5]

Hazard Identification and GHS Classification

2',4',6'-Trihydroxyacetophenone monohydrate is classified as an irritant.[5] Exposure can lead to adverse health effects, which are detailed below.

Primary Hazards:

- Skin Irritation: Causes skin irritation upon contact.[5][7]
- Eye Irritation: Causes serious eye irritation.[5][7]
- Respiratory Tract Irritation: May cause respiratory tract irritation if inhaled.[5][7] Delayed pulmonary edema is a potential effect.[5]
- Gastrointestinal Irritation: Ingestion may lead to nausea, vomiting, and diarrhea.[5]

Globally Harmonized System (GHS) Classification:[4][7][8]

- Skin Corrosion/Irritation (Category 2)
- Serious Eye Damage/Eye Irritation (Category 2)
- Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3)

Hazard Statements:[4][7][8]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[4][7]

- P261: Avoid breathing dust/fumes.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P501: Dispose of contents/container in accordance with local regulations.

GHS Pictogram for **2',4',6'-Trihydroxyacetophenone monohydrate**.

First-Aid Measures

In the event of exposure, immediate and appropriate first-aid is crucial. The following protocols should be followed:

General Advice: Consult a physician and provide them with this safety data sheet.[8]

Protocol for Exposure:

- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5]
 - If contact lenses are present and easy to remove, do so. Continue rinsing.[7]
 - Seek immediate medical attention.[5]
- Skin Contact:
 - Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[5]
 - If skin irritation occurs, seek medical advice/attention.[7]
 - Wash contaminated clothing before reuse.[5]
- Inhalation:
 - Remove the individual from the exposure area to fresh air immediately.[5]
 - If breathing is difficult, administer oxygen.[5]
 - If breathing has ceased, apply artificial respiration using a suitable mechanical device (e.g., bag and mask). Do not use mouth-to-mouth resuscitation.[5]
 - Seek immediate medical attention.[5]

- Ingestion:
 - Do NOT induce vomiting.[5]
 - If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[5]
 - Never give anything by mouth to an unconscious person.[5]
 - Seek medical aid.[5]

Fire-Fighting Measures

While not considered a significant fire risk, containers may burn.[7]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. The most appropriate agent should be used to extinguish the fire.[5]
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated through thermal decomposition.[5] Runoff from fire control may cause pollution.[5]
- Fire-Fighting Procedures:
 - Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved or equivalent, and full protective gear.[5]
 - Cool fire-exposed containers with a water spray from a protected location.[7]

Accidental Release Measures

In the event of a spill, the following procedures should be implemented to minimize exposure and environmental contamination.

Personal Precautions:

- Avoid all personal contact, including inhalation of dust.[7]

- Wear appropriate personal protective equipment (PPE) as detailed in the Exposure Controls/Personal Protection section.[\[7\]](#)
- Ensure adequate ventilation.[\[8\]](#)

Spill Cleanup Protocol:

- Minor Spills:
 - Immediately clean up spills.[\[7\]](#)
 - Avoid generating dusty conditions.[\[5\]](#)
 - Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[5\]](#)
- Major Spills:
 - Clear the area of all personnel.[\[7\]](#)
 - Alert the fire brigade and inform them of the location and nature of the hazard.[\[7\]](#)
- Contain the spill using sand, earth, or vermiculite.[\[7\]](#)
- Collect the recoverable product into labeled containers for recycling.[\[7\]](#)
- Absorb the remaining product with sand, earth, or vermiculite and place it in appropriate containers for disposal.[\[7\]](#)
- Prevent the spillage from entering drains or waterways. If contamination occurs, advise emergency services.[\[7\]](#)

Handling and Storage

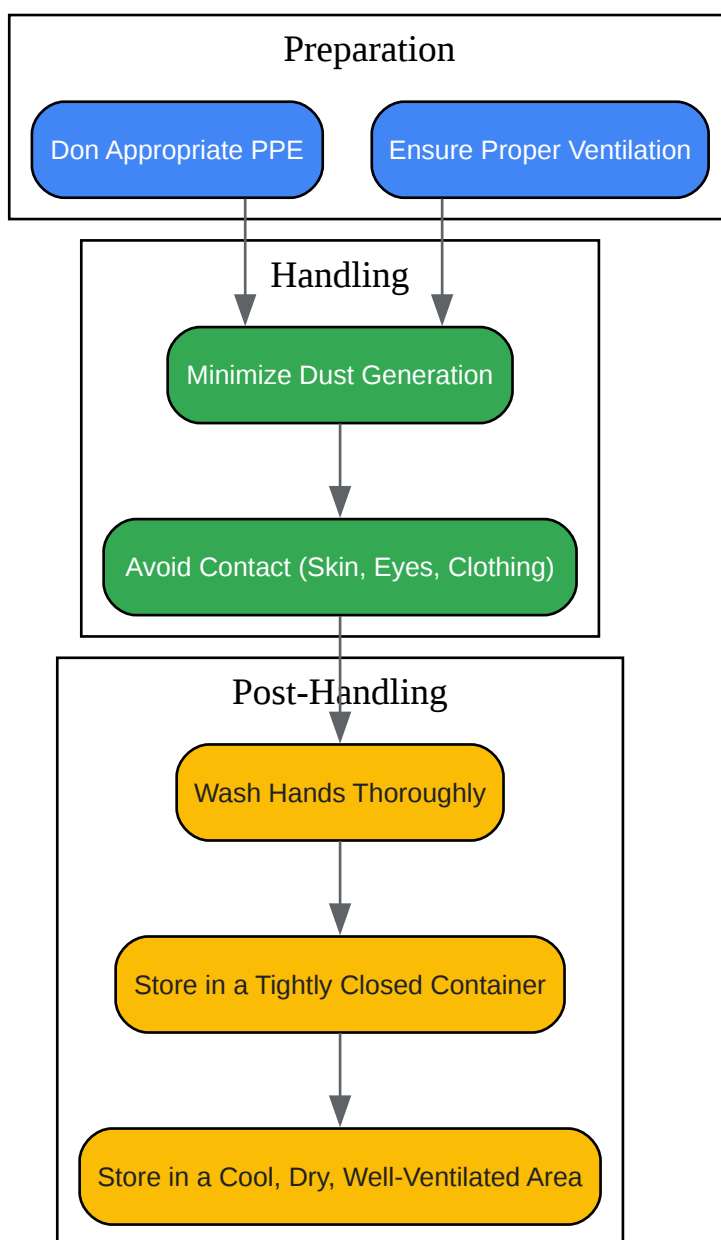
Proper handling and storage are essential for maintaining the chemical's integrity and ensuring a safe laboratory environment.

Handling:

- Wash hands and face thoroughly after handling.[5][9]
- Minimize dust generation and accumulation.[5]
- Avoid contact with eyes, skin, and clothing.[5]
- Use only in a well-ventilated area or under a chemical fume hood.[4]
- When handling, do not eat, drink, or smoke.[7]

Storage:

- Keep the container tightly closed when not in use.[5]
- Store in a cool, dry, and well-ventilated area.[5]
- Store away from incompatible substances such as oxidizing agents and strong bases.[5]
- It is recommended to store in a cool and dark place, at temperatures below 15°C.[4]



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Sources

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